

Application Notes: Purification Techniques for 2-Anilinoethanol

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Compound of Interest

Compound Name: 2-Anilinoethanol

Cat. No.: B049455

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Introduction

2-Anilinoethanol, also known as N-phenylethanolamine, is a versatile intermediate in the synthesis of dyes, pharmaceuticals, and other organic compounds.[1][2] As a liquid at room temperature with a melting point of -30°C, the primary and most direct method for its purification is vacuum distillation.[1][3] However, for instances requiring the removal of impurities with similar boiling points or when distillation equipment is not ideal, an alternative method involving the formation of a solid derivative followed by recrystallization can be employed. This application note details protocols for both vacuum distillation of **2-anilinoethanol** and the preparation and subsequent recrystallization of its hydrochloride salt.

Physicochemical Properties of 2-Anilinoethanol

A summary of the key physical and chemical properties of **2-anilinoethanol** is provided below. This data is essential for understanding its behavior during purification procedures.

Property	Value	Reference
CAS Number	122-98-5	[3]
Molecular Formula	C ₈ H ₁₁ NO	[4][5]
Molecular Weight	137.18 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	[2][6]
Melting Point	-30 °C	[1][3][5]
Boiling Point	284-286 °C (at 760 mmHg)	[3]
150-152 °C (at 10 mmHg)	[1]	
Density	1.094 - 1.1 g/cm ³ (at 20-25 °C)	[1][3]
Water Solubility	53 g/L (at 20 °C)	[5]
Solubility	Soluble in ethanol, ether, chloroform	[2]

Purification Strategy

Two primary pathways for the purification of **2-anilinoethanol** are presented:

- Vacuum Distillation: This is the most straightforward method for purifying liquid **2-anilinoethanol**, separating it from non-volatile impurities and those with significantly different boiling points.[7]
- Recrystallization of a Solid Derivative: This method is useful for achieving high purity. **2-Anilinoethanol** is converted to its solid hydrochloride salt, which can then be purified by recrystallization.[8] The purified salt can be neutralized to regenerate the pure liquid amine if desired.

The choice of method depends on the nature of the impurities, the required purity level, and the available equipment.

Experimental Protocols

Protocol 1: Purification of **2-Anilinoethanol** by Vacuum Distillation

This protocol describes the purification of liquid **2-anilinoethanol** from non-volatile impurities.

Materials:

- Crude **2-anilinoethanol**
- Boiling chips or magnetic stir bar
- Round-bottom flask
- Short-path distillation head with condenser and vacuum adapter
- Receiving flask(s)
- Thermometer
- Heating mantle
- Vacuum pump with trap and pressure gauge

Procedure:

- Assemble the vacuum distillation apparatus. Ensure all glassware is dry and joints are properly sealed with vacuum grease.
- Charge the round-bottom flask with crude **2-anilinoethanol** and add a few boiling chips or a magnetic stir bar. Do not fill the flask more than two-thirds full.
- Connect the apparatus to the vacuum pump via a cold trap.
- Begin circulating cooling water through the condenser.
- Slowly and carefully apply the vacuum, reducing the pressure to approximately 10 mmHg.
- Once the pressure is stable, begin gently heating the distillation flask using the heating mantle.

- Observe the distillation. A forerun containing volatile impurities may distill first. It is advisable to collect this in a separate receiving flask.
- As the temperature approaches the boiling point of **2-anilinoethanol** at the applied pressure (approx. 150-152 °C at 10 mmHg), change to a clean receiving flask to collect the main fraction.[\[1\]](#)
- Collect the fraction that distills at a constant temperature. This is the purified **2-anilinoethanol**.
- Once the majority of the product has distilled, or if the temperature begins to rise significantly, stop the distillation by removing the heat source.
- Allow the apparatus to cool completely before slowly and carefully releasing the vacuum.
- Disassemble the apparatus and transfer the purified product to a clean, labeled storage container.

Protocol 2: Preparation of **2-Anilinoethanol** Hydrochloride

This protocol details the conversion of liquid **2-anilinoethanol** to its solid hydrochloride salt.

Materials:

- Purified or crude **2-anilinoethanol**
- Anhydrous diethyl ether or isopropanol
- Concentrated hydrochloric acid or hydrogen chloride gas
- Erlenmeyer flask
- Ice bath
- Glass pipette or gas dispersion tube
- Magnetic stirrer and stir bar

Procedure:

- Dissolve the **2-anilinoethanol** in a minimal amount of anhydrous diethyl ether in an Erlenmeyer flask.
- Cool the solution in an ice bath while stirring.
- Slowly add a concentrated solution of hydrochloric acid dropwise, or bubble hydrogen chloride gas through the solution.
- A white precipitate of **2-anilinoethanol** hydrochloride will form. Continue adding HCl until no further precipitation is observed.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold, anhydrous diethyl ether to remove any excess acid or unreacted starting material.
- Dry the solid product, preferably in a vacuum desiccator, to yield crude **2-anilinoethanol** hydrochloride.

Protocol 3: Recrystallization of 2-Anilinoethanol Hydrochloride

This protocol describes the purification of the solid hydrochloride salt.

Materials:

- Crude **2-anilinoethanol** hydrochloride
- Recrystallization solvent (e.g., ethanol, isopropanol, or an ethanol/diethyl ether mixture)
- Erlenmeyer flask
- Hot plate
- Büchner funnel and filter flask
- Filter paper

Solvent Selection for Recrystallization

The ideal solvent for recrystallization should dissolve the solute well at high temperatures but poorly at low temperatures. For amine hydrochlorides, polar protic solvents or mixed solvent systems are often effective.

Solvent System	Rationale
Ethanol or Isopropanol	The hydrochloride salt is expected to be soluble in hot alcohol and less soluble upon cooling.
Ethanol / Diethyl Ether	A mixed solvent system can be used. The salt is dissolved in a minimum of hot ethanol (the "good" solvent), and diethyl ether (the "bad" solvent) is added dropwise until the solution becomes cloudy (the saturation point). The solution is then reheated to clarify and allowed to cool slowly. [9]

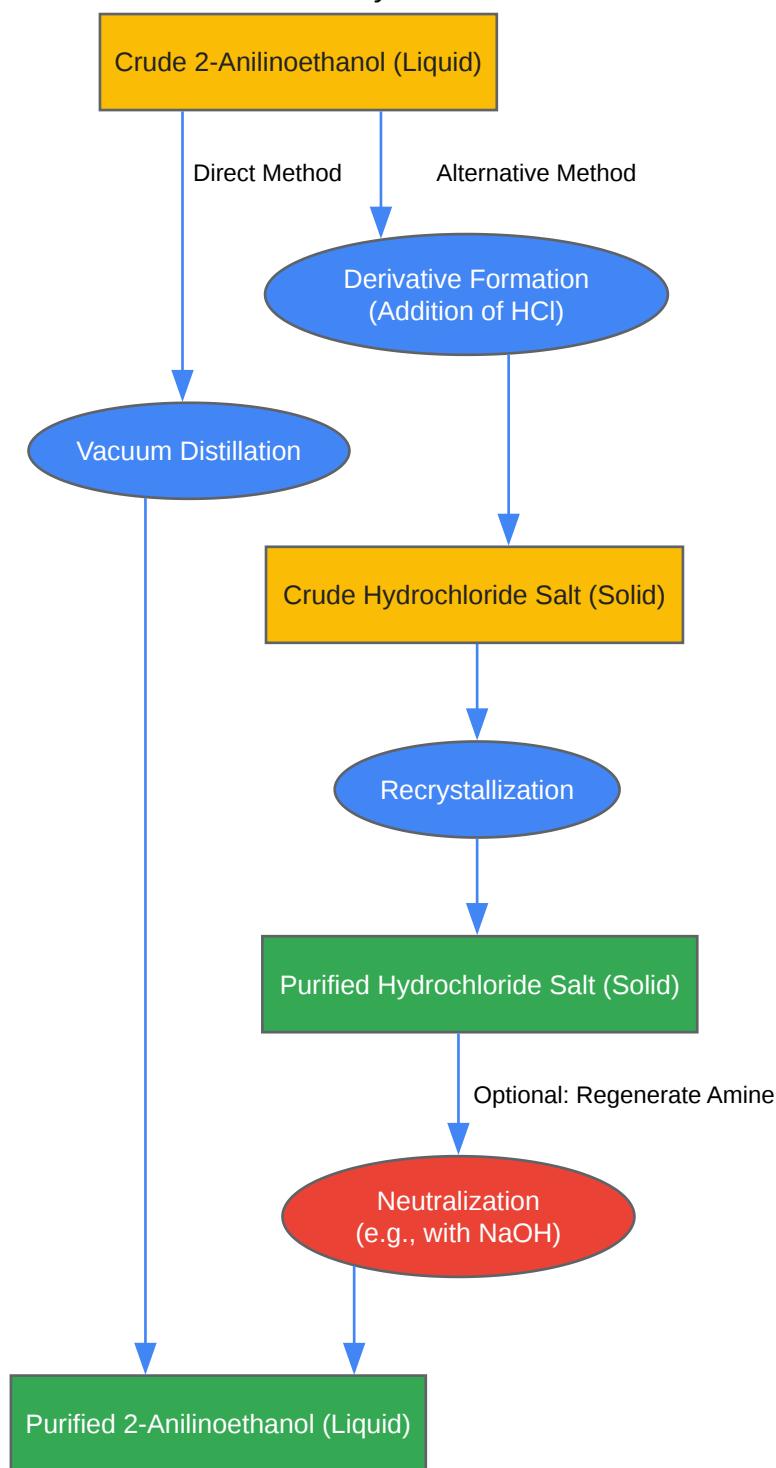
Procedure:

- Place the crude **2-anilinoethanol** hydrochloride in an Erlenmeyer flask.
- Add a small amount of the chosen recrystallization solvent (e.g., ethanol).
- Gently heat the mixture on a hot plate while stirring until the solid completely dissolves. Add the minimum amount of hot solvent necessary to achieve complete dissolution.[\[10\]](#)
- If using a mixed solvent system, dissolve the solid in a minimal amount of hot ethanol and then add diethyl ether dropwise until a persistent cloudiness is observed. Reheat gently until the solution becomes clear again.
- If the solution is colored, it may be necessary to perform a hot filtration after adding a small amount of activated charcoal.
- Remove the flask from the heat, cover it, and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.[\[9\]](#)

- Once the flask has reached room temperature, place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small portion of the ice-cold recrystallization solvent to remove any residual impurities.
- Dry the purified crystals thoroughly under vacuum to remove all traces of solvent.
- Determine the melting point of the purified product to assess its purity.

Visualized Workflow for Purification

Purification Pathways for 2-Anilinoethanol

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